

2-Aminoindan solubility and stability data

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Compound of Interest

Compound Name: 2-Aminoindan

Cat. No.: B1194107

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An In-depth Technical Guide to the Solubility and Stability of 2-Aminoindan

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and recommended methodologies for assessing the solubility and stability of **2-Aminoindan**. The information presented herein is intended to support research, development, and formulation activities involving this compound.

Introduction to 2-Aminoindan

2-Aminoindan, with the chemical formula $C_9H_{11}N$, is a rigid analogue of amphetamine and serves as a key building block in the synthesis of various psychoactive compounds and pharmaceuticals.^{[1][2][3]} Its chemical structure, characterized by an indane framework with an amino group at the second position, influences its physicochemical properties, including solubility and stability. Understanding these properties is critical for its application in medicinal chemistry and drug development.

Solubility Profile of 2-Aminoindan

Precise quantitative solubility data for **2-Aminoindan** in various solvents is not extensively reported in publicly available literature. However, based on chemical supplier information and data for related compounds, a general solubility profile can be described.

Qualitative Solubility Data

Solvent	Solubility	Source
Water	Slightly soluble	--INVALID-LINK--
Organic Solvents	Soluble	--INVALID-LINK--
DMSO	Slightly soluble (for hydrochloride salt)	--INVALID-LINK--
Methanol	Slightly soluble (for hydrochloride salt)	--INVALID-LINK--

For a related compound, **2-aminoindan-2-phosphonic acid**, a solubility of 10 mg/mL in 0.1 M NaOH has been reported.^[4] This suggests that the solubility of **2-Aminoindan** may be pH-dependent, with potentially higher solubility in acidic aqueous solutions due to the basicity of the amino group.

Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, the following shake-flask method is recommended.

Objective: To determine the equilibrium solubility of **2-Aminoindan** in various solvents at a controlled temperature.

Materials:

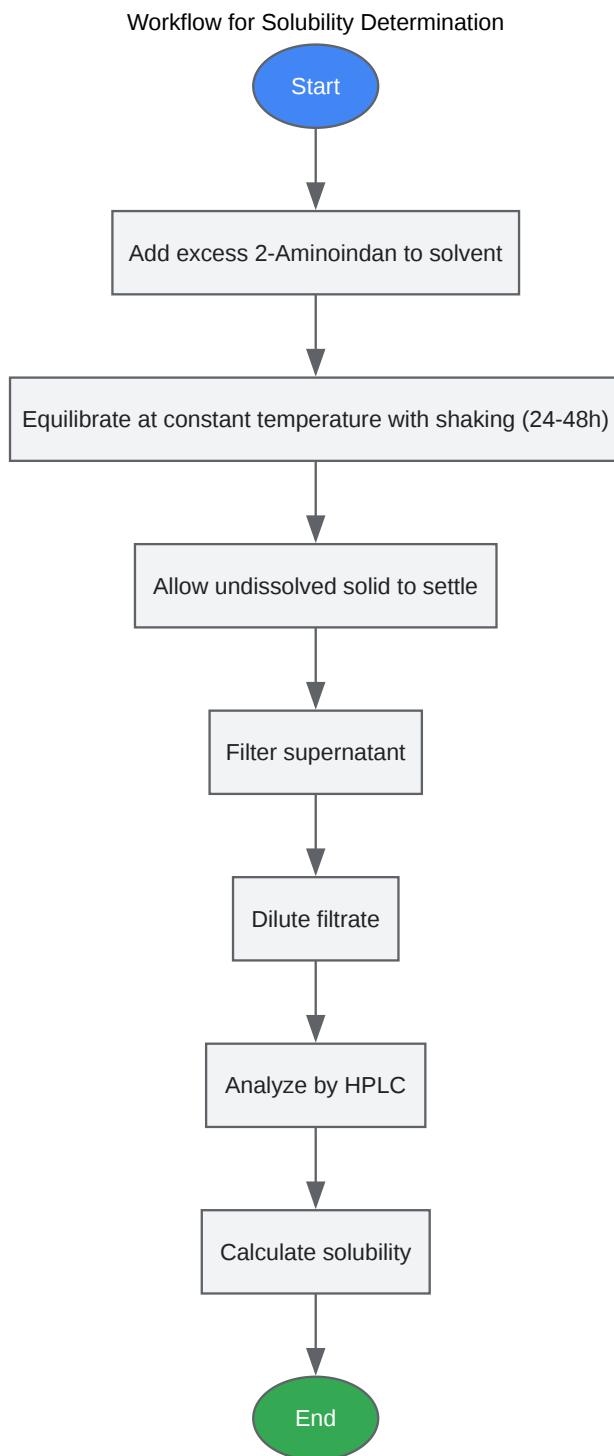
- **2-Aminoindan**
- Solvents: Purified water, ethanol, methanol, dimethyl sulfoxide (DMSO), etc.
- Vials with screw caps
- Shaking incubator or orbital shaker
- Analytical balance
- Centrifuge
- High-performance liquid chromatography (HPLC) system with UV detector

- Syringe filters (e.g., 0.45 μm)

Procedure:

- Add an excess amount of **2-Aminoindan** to a vial containing a known volume of the selected solvent.
- Seal the vial and place it in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any undissolved particles.
- Dilute the filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of **2-Aminoindan** in the diluted filtrate using a validated stability-indicating HPLC method.
- Calculate the solubility in mg/mL or mol/L.

Visualization of Solubility Determination Workflow



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Caption: Workflow for solubility determination using the shake-flask method.

Stability Profile and Forced Degradation Studies

The stability of a drug substance is a critical factor in its development. Forced degradation studies are performed to identify potential degradation products and establish the intrinsic stability of the molecule.^{[5][6]} These studies also help in developing stability-indicating analytical methods.^{[7][8][9][10]}

While specific stability data for **2-Aminoindan** is scarce, general principles of amine chemistry suggest potential degradation pathways.

General Protocol for Forced Degradation Studies

The following protocols are based on ICH guidelines for forced degradation studies. The extent of degradation should be targeted at 5-20% to ensure that the primary degradation products are formed without excessive secondary degradation.

Analytical Method: A validated stability-indicating HPLC method is essential for these studies to separate and quantify **2-Aminoindan** from its degradation products.

Objective: To assess the stability of **2-Aminoindan** in acidic and basic conditions.

Procedure:

- Prepare solutions of **2-Aminoindan** in 0.1 M HCl (acidic) and 0.1 M NaOH (basic).
- If solubility is an issue, a co-solvent can be used, but it should be inert to the degradation conditions.
- Store the solutions at room temperature and an elevated temperature (e.g., 60 °C).
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw samples.
- Neutralize the samples and dilute them to a suitable concentration for HPLC analysis.
- Analyze the samples to determine the percentage of **2-Aminoindan** remaining and to detect any degradation products.

Objective: To evaluate the susceptibility of **2-Aminoindan** to oxidation.

Procedure:

- Prepare a solution of **2-Aminoindan** in a suitable solvent.
- Add a solution of hydrogen peroxide (e.g., 3% H₂O₂).
- Store the solution at room temperature.
- Monitor the reaction at various time points by withdrawing samples and analyzing them by HPLC.

Objective: To investigate the stability of **2-Aminoindan** at elevated temperatures.

Procedure:

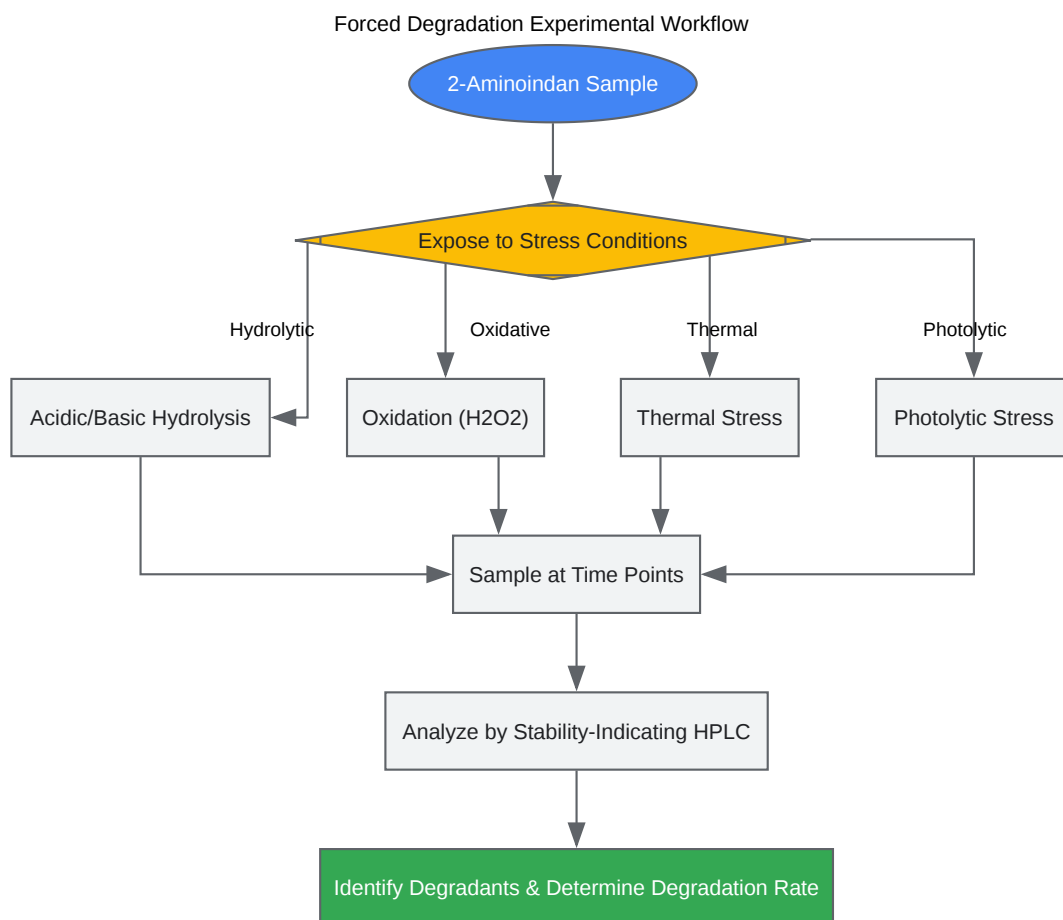
- Expose solid **2-Aminoindan** to a high temperature (e.g., 80 °C) in a thermostatically controlled oven.
- Prepare a solution of **2-Aminoindan** and expose it to the same high temperature.
- Analyze samples of both the solid and the solution at different time intervals to assess degradation.

Objective: To determine the sensitivity of **2-Aminoindan** to light exposure.

Procedure:

- Expose solid **2-Aminoindan** and a solution of the compound to a light source that provides both UV and visible light, as specified in ICH Q1B guidelines.
- A control sample should be protected from light.
- Analyze the exposed and control samples at appropriate time points to measure the extent of photodegradation.

Visualization of Forced Degradation Workflow



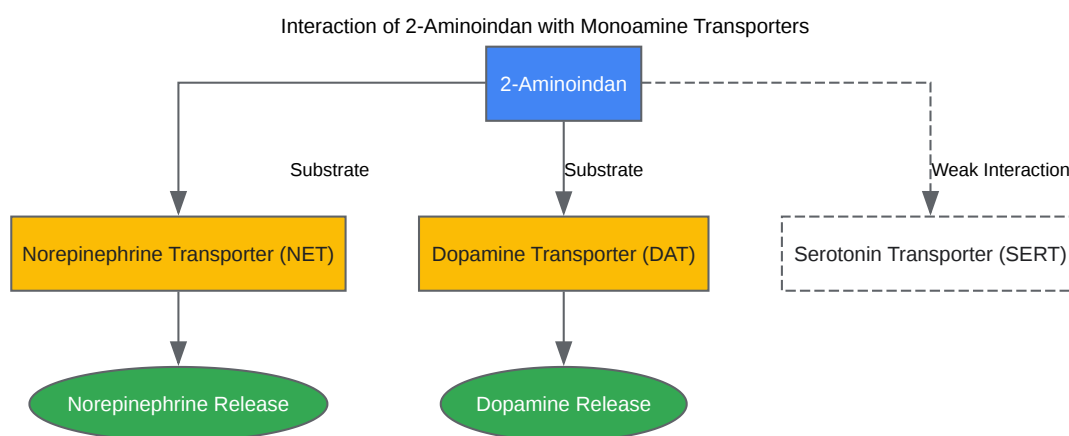
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Caption: General workflow for forced degradation studies of **2-Aminoindan**.

Potential Signaling Pathways and Mechanisms of Action

2-Aminoindan and its derivatives are known to interact with monoamine transporters.[2][3][11] Specifically, 2-AI acts as a selective substrate for the norepinephrine transporter (NET) and the dopamine transporter (DAT).[3] Ring-substituted derivatives can exhibit altered selectivity, with some showing increased potency at the serotonin transporter (SERT).[11]

Visualization of Monoamine Transporter Interaction



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Caption: Simplified diagram of **2-Aminoindan**'s interaction with monoamine transporters.

Conclusion

This technical guide summarizes the current understanding of the solubility and stability of **2-Aminoindan**. While quantitative data is limited, the provided experimental protocols offer a framework for researchers to determine these crucial physicochemical properties. The information on its interaction with monoamine transporters highlights its significance in neuropharmacology. Further research is warranted to fully characterize the degradation pathways and to establish a comprehensive stability profile for **2-Aminoindan**.

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